

Technical Guide: Physicochemical Properties and Synthesis of 2-Acetamido-5-aminopyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Acetamido-5-aminopyridine

Cat. No.: B1225344

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties and a comprehensive experimental protocol for the synthesis of **2-Acetamido-5-aminopyridine** (CAS RN: 29958-14-3). This compound serves as a valuable building block in medicinal chemistry and drug development.

Core Physicochemical Data

The fundamental molecular and physical properties of **2-Acetamido-5-aminopyridine** are summarized below. These data are essential for reaction planning, analytical method development, and computational modeling.

| Property | Value | Reference |
|---------------------|--|-----------|
| Molecular Formula | C ₇ H ₉ N ₃ O | [1][2] |
| Molecular Weight | 151.17 g/mol | [1][2] |
| IUPAC Name | N-(5-amino-2-pyridinyl)acetamide | [1] |
| CAS Registry Number | 29958-14-3 | [3][4] |
| Melting Point | 154-158 °C | [3] |
| InChI Key | SXGURHSLXPDJBC-UHFFFAOYSA-N | [1][2] |
| SMILES String | CC(=O)Nc1ccc(N)cn1 | [2] |

Synthesis of 2-Acetamido-5-aminopyridine: A Multi-Step Protocol

The synthesis of **2-Acetamido-5-aminopyridine** can be achieved through a three-step process starting from 2-aminopyridine. This involves an initial acetylation, followed by nitration, and a final reduction of the nitro group.[1] The workflow is designed to produce the target compound with high purity and yield.

Experimental Protocols

Step 1: Synthesis of 2-Acetaminopyridine (Acetylation)

- Dissolve 2-aminopyridine in a solution of acetic anhydride.
- The reaction is exothermic; control the temperature to not exceed 60°C while stirring.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion (approximately 1 hour), pour the reaction mixture into ice water.
- Extract the aqueous solution with ethyl acetate.

- Collect the organic phase and evaporate the solvent to yield 2-acetaminopyridine. A typical yield for this step is approximately 96%.

Step 2: Synthesis of 2-Acetamido-5-nitropyridine (Nitration)

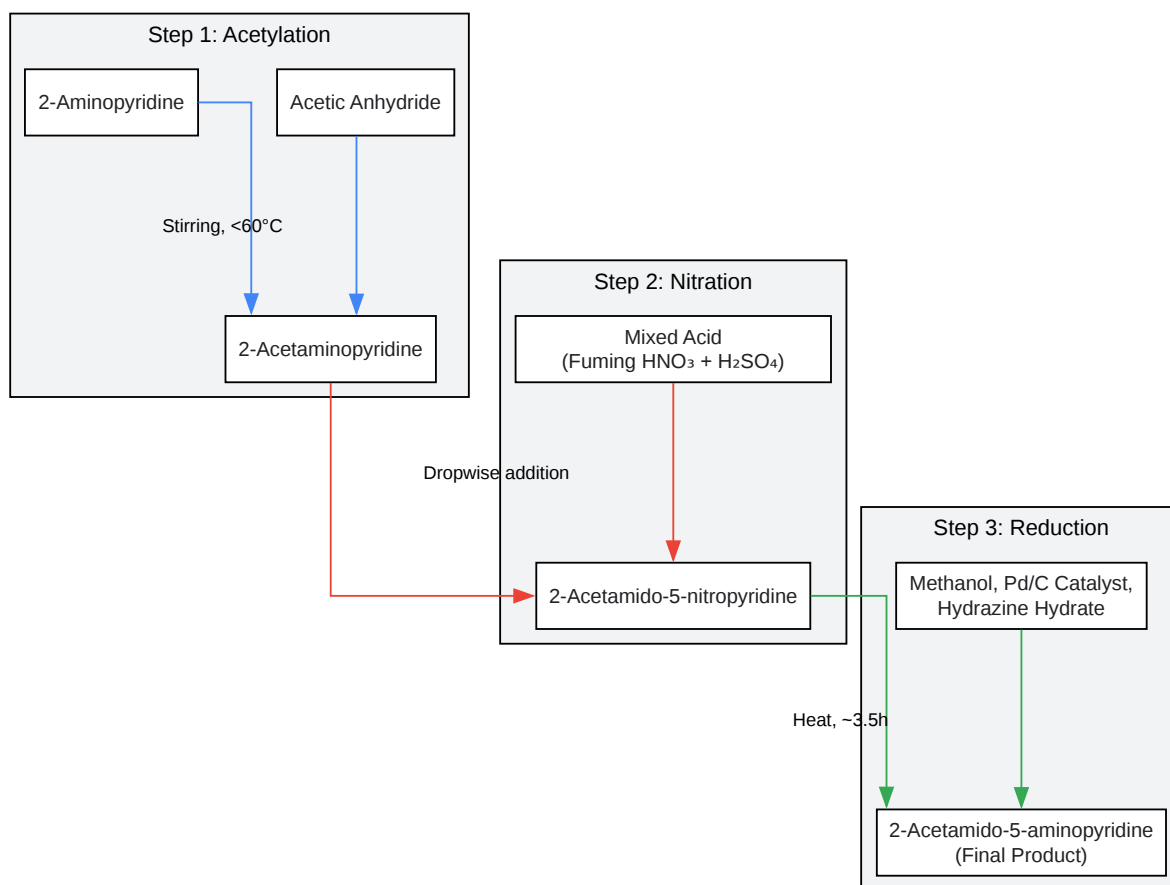
- Prepare a mixed acid solution of fuming nitric acid and concentrated sulfuric acid, keeping it cool.
- Slowly add the 2-acetaminopyridine from Step 1 to the mixed acid solution dropwise, maintaining a controlled temperature (e.g., 60°C).
- Allow the reaction to proceed for approximately 2 hours.
- Upon completion, the resulting product, 2-acetamido-5-nitropyridine, will precipitate.
- Filter the mixture to collect the solid product. The expected yield is around 88%.

Step 3: Synthesis of **2-Acetamido-5-aminopyridine** (Reduction)

- Dissolve the 2-acetamido-5-nitropyridine from Step 2 in methanol.^[1]
- Add a suitable catalyst, such as Palladium on carbon (Pd/C), to the solution.
- Introduce a reducing agent, such as hydrazine hydrate, and heat the reaction to a controlled temperature (e.g., 80°C) for approximately 3.5 hours.
- Monitor the reaction via TLC to determine the endpoint.
- Once the reaction is complete, filter the solution to recover the catalyst.
- Evaporate the solvent from the filtrate to obtain the final product, **2-Acetamido-5-aminopyridine**. This final step can achieve a yield of over 93%.^[1]

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis protocol, from starting materials to the final product.



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Caption: Multi-step synthesis of **2-Acetamido-5-aminopyridine**.

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